

Comprehensive Guide to the Solubility Profile of Benzene, (1-ethoxyethoxy)-

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Compound of Interest

Compound Name: Benzene, (1-ethoxyethoxy)-

CAS No.: 5426-78-8

Cat. No.: B1594772

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CAS Number: 5426-78-8 Synonyms: 1-Ethoxy-1-phenoxyethane; Acetaldehyde ethyl phenyl acetal; Efetaal (Trade Name) Molecular Formula: $C_{10}H_{14}O_2$ Molecular Weight: 166.22 g/mol

Executive Summary

Benzene, (1-ethoxyethoxy)- is a mixed acetal widely utilized in the fragrance and flavor industry for its green, hyacinth-like olfactory profile. As a Senior Application Scientist, it is critical to categorize this molecule not just by its sensory properties, but by its physicochemical vulnerabilities.

Unlike simple ethers, this compound contains an acetal linkage (

) connecting a phenolic moiety and an aliphatic ethyl group. This structural feature dictates two primary behaviors:

- **High Lipophilicity:** It exhibits excellent solubility in non-polar and polar aprotic organic solvents.

- **Acid Sensitivity:** The acetal carbon is susceptible to hydrolysis in acidic media, reverting to phenol, ethanol, and acetaldehyde.

This guide provides a technical breakdown of its solubility limits, solvent compatibility, and experimental protocols for validation.

Physicochemical Basis of Solubility

To predict and manipulate the solubility of **Benzene, (1-ethoxyethoxy)-**, we must analyze its interaction potential using Hansen Solubility Parameters (HSP) principles.

Structural Analysis

- **Phenyl Ring (Hydrophobic/Lipophilic):** Drives solubility in aromatic hydrocarbons (Toluene) and chlorinated solvents. It engages in stacking.
- **Ethoxy/Acetal Oxygen (Polar Acceptor):** The oxygen atoms act as weak hydrogen bond acceptors. They do not have hydrogen bond donor capability (no -OH groups). This makes the molecule compatible with alcohols but insoluble in water due to the dominance of the hydrophobic phenyl and ethyl groups.
- **Acetal Carbon (Steric/Electronic Center):** The central carbon is sterically hindered but electronically active, serving as the site for potential hydrolytic cleavage.

Solubility Prediction Table

Based on the "Like Dissolves Like" principle and structural analogs (e.g., phenetole, acetals), the solubility profile is categorized below:

Solvent Class	Representative Solvents	Solubility Rating	Mechanism of Action
Aromatic Hydrocarbons	Toluene, Xylene	Excellent (>500 g/L)	interactions; Dispersion forces.
Chlorinated Solvents	Dichloromethane (DCM), Chloroform	Excellent (>500 g/L)	Dipole-dipole interactions; High solvent power.
Alcohols	Ethanol, Methanol, Isopropanol	Good (>100 g/L)	Hydrogen bonding (Solvent Donor -> Solute Acceptor).
Esters/Ketones	Ethyl Acetate, Acetone	Good (>100 g/L)	Dipole-dipole; Compatible polarity.
Aliphatic Hydrocarbons	Hexane, Heptane	Moderate	Dispersion forces; Phenyl ring reduces miscibility slightly compared to pure aliphatics.
Water	Water	Insoluble (<1 g/L)	Hydrophobic effect dominates; Lack of H-bond donors.

Critical Stability Warning: Solvent Acidity

Trustworthiness Alert: A common error in handling **Benzene, (1-ethoxyethoxy)-** is ignoring solvent acidity.

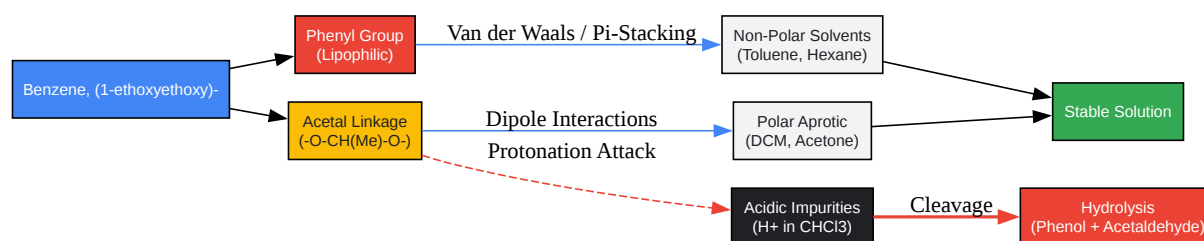
Acetals are stable in basic and neutral media but rapidly hydrolyze in the presence of acids.

- Risk: Using unneutralized Chloroform (which often contains HCl degradation products) or acidic aqueous buffers.
- Consequence: Degradation into Phenol (skin irritant/different odor profile) and Acetaldehyde.

- Mitigation: Always use solvents containing a stabilizer (e.g., amylene in DCM) or pre-wash solvents with basic alumina if trace acid is suspected.

Visualizing the Solvation & Stability Logic

The following diagram illustrates the interaction mechanisms and the hydrolysis risk pathway.



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Figure 1: Mechanistic map of solvation interactions vs. acid-catalyzed degradation pathways.

Experimental Protocols

As an application scientist, you verify solubility not just by "mixing," but by establishing a Saturation Equilibrium.

Protocol A: Quantitative Solubility Determination (Shake-Flask Method)

Objective: Determine the exact saturation limit in a specific solvent (e.g., Ethanol 96%).

- Preparation:
 - Weigh 1.0 g of **Benzene, (1-ethoxyethoxy)-** into a 20 mL scintillation vial.
 - Add 1.0 mL of the target solvent.
- Equilibration:

- Vortex for 2 minutes. If fully dissolved, add more solute until a persistent second phase (droplets) or turbidity appears.
- Place in a thermostated shaker at 25°C for 24 hours.
- Sampling:
 - Centrifuge the sample to separate the undissolved oil phase.
 - Carefully pipette the supernatant.
- Analysis (GC-FID/MS):
 - Dilute the supernatant 1:100 in a compatible solvent (e.g., Hexane).
 - Inject into GC. Calculate concentration against a calibration curve.
 - Note: Ensure the GC injector temperature is not too high (<200°C) to prevent thermal degradation of the acetal during analysis.

Protocol B: Solvent Compatibility Screening (Quick Pass/Fail)

Objective: Verify if a solvent grade is safe (acid-free) for the acetal.

- Mix: Dissolve 50 mg of **Benzene, (1-ethoxyethoxy)-** in 1 mL of solvent (e.g., Chloroform).
- Incubate: Let stand at room temperature for 1 hour.
- TLC Check:
 - Stationary Phase: Silica Gel 60 F254.
 - Mobile Phase: Hexane:Ethyl Acetate (9:1).
 - Visualization: UV light (254 nm).
 - Result:

- Single spot (): Solvent is safe.
- New spot (, Phenol): Solvent is acidic/wet. REJECT.

Applications & Formulation Advice

Fragrance Concentrates

Benzene, (1-ethoxyethoxy)- is often used in "green" floral accords.

- Carrier: Dipropylene Glycol (DPG) or Diethyl Phthalate (DEP).
- Solubility: Miscible in all proportions with these carriers.
- Caution: Avoid aqueous-alcoholic formulations with pH < 5.

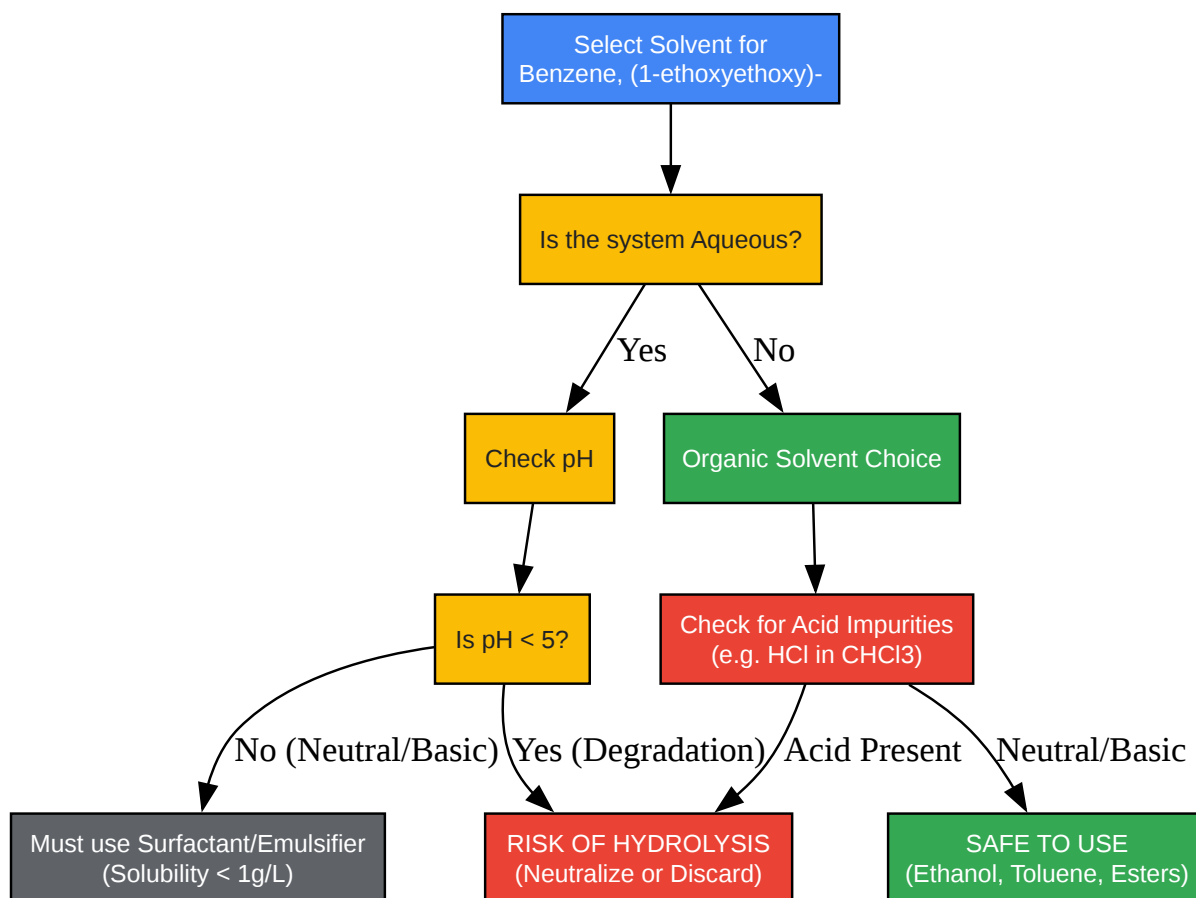
Extraction/Purification

If synthesizing this molecule:

- Extraction Solvent: Diethyl Ether or MTBE (Methyl tert-butyl ether) are ideal due to high solubility and ease of evaporation.
- Washing: Wash organic layers with saturated NaHCO_3 to ensure basicity before drying.

Workflow Visualization

The following decision tree guides the researcher in selecting the correct solvent system for **Benzene, (1-ethoxyethoxy)-**.



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Figure 2: Decision tree for solvent selection to ensure solubility and chemical stability.

References

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Sources

- 1. Alcohol or phenol synthesis by acetal cleavage [\[organic-chemistry.org\]](https://www.organic-chemistry.org)
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